

An In-depth Technical Guide to Colistimethate Sodium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Colistimethate Sodium*

Cat. No.: *B001327*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **colistimethate sodium**, a critical last-resort antibiotic for treating multidrug-resistant Gram-negative infections. It covers its molecular characteristics, mechanism of action, and relevant experimental protocols for its analysis.

Core Molecular and Chemical Properties

Colistimethate sodium (CMS) is a prodrug of colistin, which is a mixture of cyclic polypeptide antibiotics, primarily colistin A and B.^{[1][2]} CMS is produced by the reaction of colistin with formaldehyde and sodium bisulfite, leading to the addition of sulfomethyl groups to the primary amine groups of colistin.^[3] This modification results in a complex mixture of partially sulfomethylated derivatives.^[3] Due to this heterogeneity, the molecular weight and formula for **colistimethate sodium** can vary across different sources and reference standards.

The variability in the chemical structure of **colistimethate sodium** is reflected in the range of reported molecular weights and formulas. Below is a summary of these values from various scientific databases and suppliers.

Source	Molecular Formula	Molecular Weight (g/mol)
Sigma-Aldrich (EP Standard) [4]	$C_{58}H_{115}N_{16}Na_5O_{28}S_5$	1759.90
Cayman Chemical (for Colistin A derivative) [1]	$C_{58}H_{105}N_{16}O_{28}S_5 \cdot 5Na$	1749.8
AERU - University of Hertfordshire [5]	$C_{58}H_{110}N_{16}O_{28}S_5 \cdot 5Na$	1749.81
MedKoo Biosciences [6]	$C_{115}H_{208}N_{32}Na_{10}O_{56}S_{10}$	3485.59
PubChem [7]	$C_{45}H_{85}N_{13}O_{10}$	968.2

Note: The PubChem data likely refers to the colistin base rather than the **colistimethate sodium** derivative.

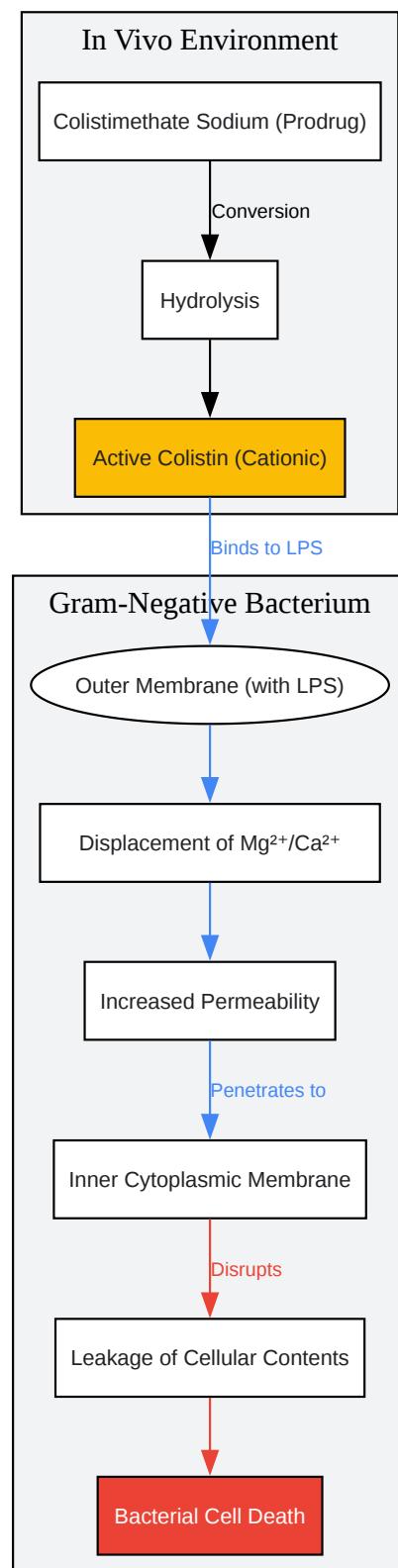
Mechanism of Action: From Prodrug to Bactericidal Agent

Colistimethate sodium itself is an inactive prodrug.[\[3\]](#) In vivo, it undergoes hydrolysis to release the active antibiotic, colistin.[\[8\]](#) Colistin exerts its bactericidal effect by disrupting the integrity of the bacterial cell membrane.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Key Steps in the Mechanism of Action:

- Electrostatic Interaction: As a polycationic peptide, colistin has a high affinity for the negatively charged lipopolysaccharide (LPS) molecules in the outer membrane of Gram-negative bacteria.[\[3\]](#)
- Displacement of Divalent Cations: Colistin competitively displaces divalent cations like magnesium (Mg^{2+}) and calcium (Ca^{2+}), which are essential for stabilizing the LPS layer.[\[3\]](#)[\[9\]](#)
- Membrane Destabilization: This displacement disrupts the integrity of the outer membrane, increasing its permeability.[\[9\]](#)

- Inner Membrane Disruption: Colistin then penetrates the outer membrane and, through a detergent-like action, disrupts the inner cytoplasmic membrane.[3][10]
- Leakage and Cell Death: The damage to both membranes leads to the leakage of essential intracellular contents, such as ions and enzymes, ultimately resulting in bacterial cell death. [9]
- Endotoxin Neutralization: Colistin can also bind to and neutralize the lipid A portion of LPS (endotoxin), mitigating the host's inflammatory response.[9]



[Click to download full resolution via product page](#)

Mechanism of action from prodrug conversion to cell death.

Experimental Protocols for Analysis

The quality control and quantification of **colistimethate sodium** formulations are challenging due to the compound's complexity and weak ultraviolet absorption.[8] Microbiological assays have traditionally been used, but chromatographic methods offer higher specificity and resolution.[12][13]

A validated ultra-high-performance liquid chromatography (UPLC) method coupled with an ultraviolet (UV) detector has been developed for the quantification of CMS in injectable formulations.[12][13]

Methodology:

- Chromatographic System: Waters Acuity BEH C8 column.[12][13]
- Mobile Phase: Gradient elution using:
 - Phase A: 0.001 M aqueous ammonium formate.[12][13]
 - Phase B: Methanol/acetonitrile (79/21 v/v).[12][13]
- Detection: UV detector set at 214 nm.[12][13]
- Optimization: Design of Experiments (DoE) was used to optimize parameters such as ammonium formate concentration, detection wavelength, and column temperature for maximum peak resolution and area.[13]
- Quantification: The method validated a concentration range of 100–220 µg/mL.[12][13] Both individual linear-regression models for separate CMS components and a partial least-squares regression (PLSr) model for the total CMS amount were constructed.[12][13]

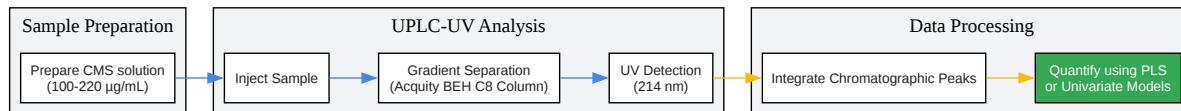
A high-performance liquid chromatography (HPLC) method has been established for the effective separation of **colistimethate sodium** from colistin sulphate.[14]

Methodology:

- Sample Preparation: 5 mg of the sample is dissolved in 2.0 mL of 0.05% trifluoroacetic acid (TFA) aqueous solution, then diluted with 8.0 mL of acetonitrile to a final concentration of 0.5

mg/mL.[14]

- Chromatographic System: A suitable C18 stationary phase column.[8]
- Mobile Phase: Linear gradient elution:
 - Initial: 80% Phase A (0.05% TFA in water) and 20% Phase B (acetonitrile).
 - Final (at 10 min): 50% Phase A and 50% Phase B.[14]
- Injection Volume: 5 μ L.[14]
- Detection: UV detector set at 214 nm.[14]



[Click to download full resolution via product page](#)

General workflow for UPLC analysis of **Colistimethate Sodium**.

A sensitive spectrofluorimetric method has been developed for the quantification of both colistin sulfate and **colistimethate sodium**.[15]

Methodology:

- Reaction: The method is based on the condensation of the drug with ninhydrin and phenylacetaldehyde in a Teorell and Stenhagen buffer (pH = 6).[15]
- Procedure:
 - Mix 1 mL of the working solution (2-24 μ g/mL) with 1 mL of buffer, 1 mL of 0.1% (w/v) ninhydrin, and 1 mL of 0.02% (v/v) phenylacetaldehyde.[15]
 - Heat the mixture in a water bath at 80°C for 15 minutes.[15]

- Cool the reaction in an ice bath.[15]
- Dilute the final volume to 10 mL with ethanol.[15]
- Measurement: The resulting fluorescent product is measured at an emission wavelength of 474 nm after excitation at 390 nm.[15]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Colistin Methanesulfonate (sodium salt) | CAS 8068-28-8 | Cayman Chemical | Biomol.com [biomol.com]
- 2. Colistimethate Sodium | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompas.com]
- 3. Colistin - Wikipedia [en.wikipedia.org]
- 4. Colistimethate sodium EP Reference Standard CAS 8068-28-8 Sigma Aldrich [sigmaaldrich.com]
- 5. Colistimethate sodium [sitem.herts.ac.uk]
- 6. medkoo.com [medkoo.com]
- 7. Colistimethate Sodium | C45H85N13O10 | CID 44585614 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. rsu.lv [rsu.lv]
- 9. What is the mechanism of Colistimethate Sodium? [synapse.patsnap.com]
- 10. Colistimethate - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Colistimethate (Coly-Mycin M): Uses, Side Effects, Interactions, Pictures, Warnings & Dosing - WebMD [webmd.com]
- 12. researchgate.net [researchgate.net]
- 13. A Novel Validated Injectable Colistimethate Sodium Analysis Combining Advanced Chemometrics and Design of Experiments - PMC [pmc.ncbi.nlm.nih.gov]

- 14. longdom.org [longdom.org]
- 15. New validated spectrofluorimetric protocol for colistin assay through condensation with 2,2-dihydroxyindan-1,3-dione: application to content uniformity ... - RSC Advances (RSC Publishing) DOI:10.1039/D2RA04259B [pubs.rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Colistimethate Sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b001327#colistimethate-sodium-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com